

Technical Support Center: Levorphanol Tartrate and Laboratory Assay Interference

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levorphanol Tartrate

Cat. No.: B10774241

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with guidance on the potential for **Levorphanol Tartrate** to interfere with common laboratory assays.

Frequently Asked Questions (FAQs)

Q1: What is **Levorphanol Tartrate** and why is it a concern for laboratory assays?

Levorphanol Tartrate is a potent synthetic opioid analgesic.[1] Its chemical structure is very similar to other opioids and, significantly, it is the stereoisomer of dextrophan, the primary metabolite of the common over-the-counter cough suppressant, dextromethorphan.[2][3] This structural similarity can lead to cross-reactivity in certain laboratory tests, particularly immunoassays used for initial drug screening, potentially causing false-positive results for opioids.[4][5]

Q2: Which laboratory assays are most likely to be affected by **Levorphanol Tartrate**?

Immunoassays are the most susceptible to interference from **Levorphanol Tartrate** due to their reliance on antibody binding to specific molecular shapes.[6][7] An antibody designed to detect one opioid may also bind to other structurally similar compounds like levorphanol or its metabolites.[6] More specific confirmatory tests, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), are less likely to be affected as they separate compounds based on their unique physical and chemical properties.[2]

Q3: Can **Levorphanol Tartrate** be distinguished from dextromethorphan use in a standard urine drug screen?

Standard urine drug screens that utilize immunoassays often cannot distinguish between levorphanol and dextrophan, the metabolite of dextromethorphan.^[2]^[3] This is because levorphanol and dextrophan are stereoisomers, meaning they have the same chemical formula and connectivity of atoms, but differ in their three-dimensional arrangement.^[2] Without specialized chiral separation techniques, these two compounds can produce a similar signal in an immunoassay, leading to a positive opioid result that could be misinterpreted.^[2]^[3]

Troubleshooting Guides

Issue: Unexpected Positive Opioid Immunoassay Result in a Subject Administered **Levorphanol Tartrate**

If a subject administered only **Levorphanol Tartrate** tests positive on a broad-spectrum opioid immunoassay, it is crucial to consider the possibility of cross-reactivity, especially if there is a concurrent or recent history of dextromethorphan use.

Troubleshooting Steps:

- **Review Subject's Medication History:** Confirm all recent prescription, over-the-counter, and illicit drug use. Specifically inquire about cough and cold medications that may contain dextromethorphan.
- **Sample Dilution:** In some cases, diluting the sample and re-testing can help to reduce the impact of a cross-reacting substance, although this is not a definitive solution.^[8]
- **Alternative Immunoassay:** If available, re-testing with an immunoassay from a different manufacturer may yield different results, as antibody specificity can vary.
- **Confirmatory Testing:** The most critical step is to submit the sample for confirmatory testing using a more specific method like GC-MS or, ideally, a chiral LC-MS/MS analysis that can differentiate between levorphanol and dextrophan.^[2]^[3]

Data on Potential Cross-Reactivity

The following table summarizes the potential for cross-reactivity of compounds structurally related to levorphanol with opiate immunoassays. It is important to note that the degree of cross-reactivity can vary significantly depending on the specific assay, the manufacturer, and the concentration of the compound in the sample.[\[9\]](#)[\[10\]](#)

Compound	Structural Relationship to Levorphanol	Potential for Cross-Reactivity with Opiate Immunoassays	Notes
Dextrorphan	Stereoisomer	High	Primary metabolite of dextromethorphan and the major reason for false-positive opioid screens in the context of levorphanol testing. [2] [3]
Dextromethorphan	Structurally Similar	Moderate to High	The parent compound of dextrorphan; can also cross-react at high concentrations. [4] [9]
Morphine	Structurally Similar Opioid	High	Often the target analyte for opiate immunoassays.
Codeine	Structurally Similar Opioid	High	Commonly cross-reacts with opiate immunoassays.

Experimental Protocols

Protocol 1: Chiral Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the Differentiation of Levorphanol and Dextrorphan

This protocol outlines a method for the definitive identification and quantification of levorphanol and its stereoisomer, dextrorphan, in a urine sample.

1. Sample Preparation:

- Combine 200 μL of urine with 200 μL of 100 mM ammonium acetate buffer (pH 4.0).[\[11\]](#)
- Add 20 μL of an appropriate internal standard solution (e.g., deuterated levorphanol/dextrorphan).[\[11\]](#)
- Add 20 μL of β -glucuronidase ($>100,000$ units/mL) to hydrolyze conjugated metabolites.[\[11\]](#)
- Incubate the mixture for 1 hour at 55°C .[\[11\]](#)
- Centrifuge the sample for 10 minutes at 13,000 rcf.[\[11\]](#)
- Dilute 400 μL of the supernatant 1:1 with 0.1% aqueous formic acid before injection.[\[11\]](#)

2. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Utilize a chiral column (e.g., Lux AMP) capable of separating enantiomers.[\[12\]](#)
 - Employ an isocratic mobile phase, for example, a 50:50 mixture of acetonitrile and 5 mM aqueous ammonium bicarbonate at pH 11.[\[12\]](#)
 - Set the flow rate to 1 mL/min.[\[12\]](#)
- Mass Spectrometry:
 - Operate the mass spectrometer in scheduled Multiple Reaction Monitoring (MRM) mode.[\[12\]](#)
 - Define specific precursor-to-product ion transitions for levorphanol, dextrorphan, and the internal standards.

3. Data Analysis:

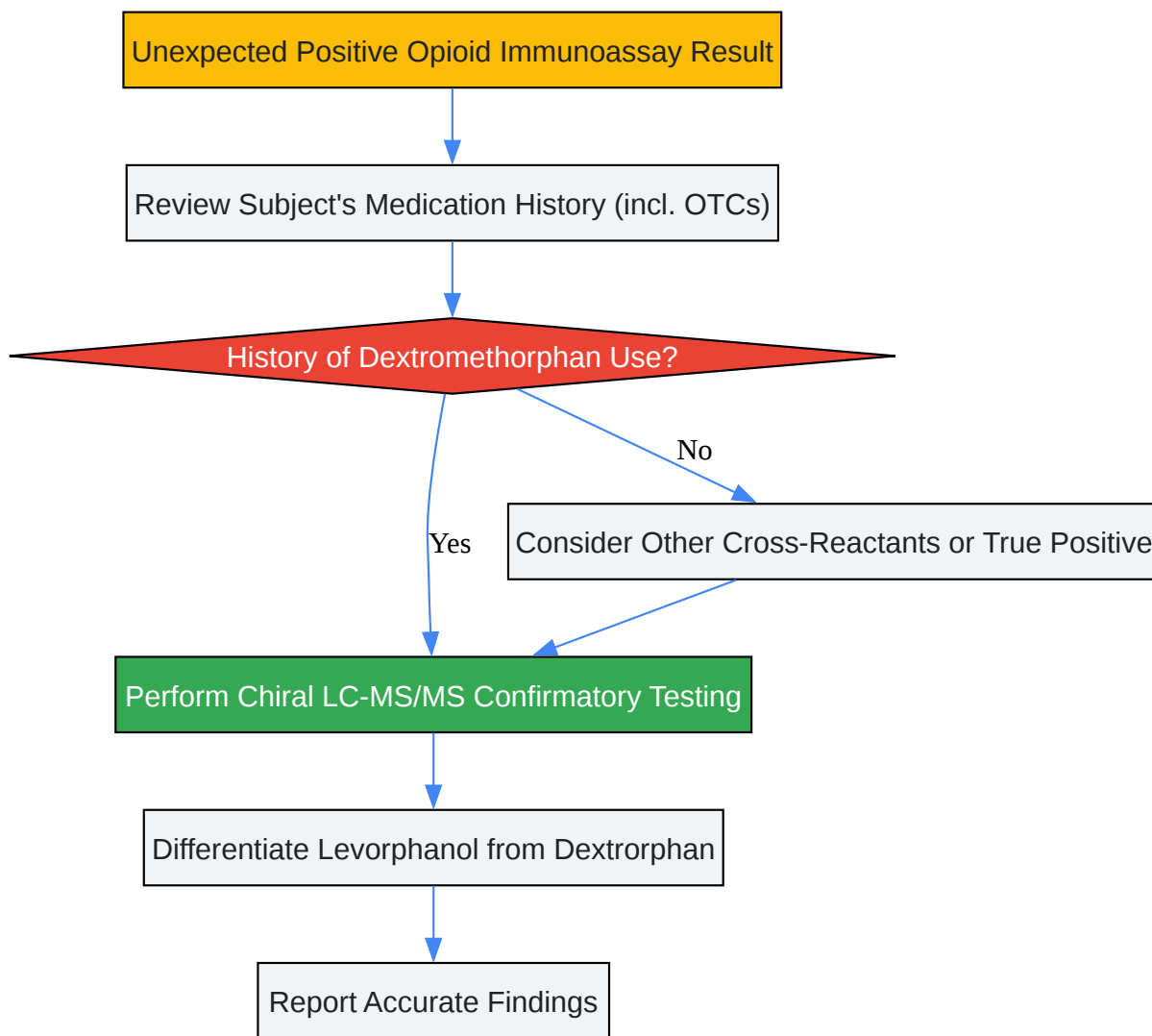
- The retention times of levorphanol and dextrophan will be different due to the chiral separation.
- Quantify the concentration of each compound by comparing the peak area of the analyte to that of the internal standard.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Chiral LC-MS/MS Analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. utsouthwestern.elsevierpure.com [utsouthwestern.elsevierpure.com]
- 3. Identifying Levorphanol Ingestion Using Urine Biomarkers in Health Care Patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cross-reactivity of urine opiates screening assays with dextromethorphan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. content.veeabb.com [content.veeabb.com]
- 7. Urine Drug Tests: Ordering and Interpretation | AAFP [aafp.org]
- 8. The dextromethorphan defense: dextromethorphan and the opioid screen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. experts.umn.edu [experts.umn.edu]
- 10. wakemed.org [wakemed.org]
- 11. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 12. ovid.com [ovid.com]
- To cite this document: BenchChem. [Technical Support Center: Levorphanol Tartrate and Laboratory Assay Interference]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10774241#potential-for-levorphanol-tartrate-to-interfere-with-common-laboratory-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com